

Technical Comparison Guide: Tripropyl Citrate (TPC) vs. Phthalate Plasticizers

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Compound of Interest

Compound Name: *Tripropyl citrate*

CAS No.: *1587-21-9*

Cat. No.: *B072090*

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Executive Summary

Tripropyl Citrate (TPC) represents a "Goldilocks" zone in the citrate ester family, bridging the high hydrophilicity of Triethyl Citrate (TEC) and the lipophilicity of Tributyl Citrate (TBC). While phthalates (DEP/DBP) have historically been the standard for plasticization efficiency, their reproductive toxicity and regulatory restrictions (REACH, FDA) necessitate alternatives.

Verdict: TPC offers comparable Glass Transition (

) Depression to DEP but with superior toxicological safety and lower volatility. Its intermediate polarity makes it uniquely compatible with both cellulosic (e.g., Ethylcellulose) and acrylic (e.g., Eudragit®) matrices, offering a drop-in replacement that mitigates the leaching issues often seen with more hydrophilic plasticizers.

Chemical & Physical Profile

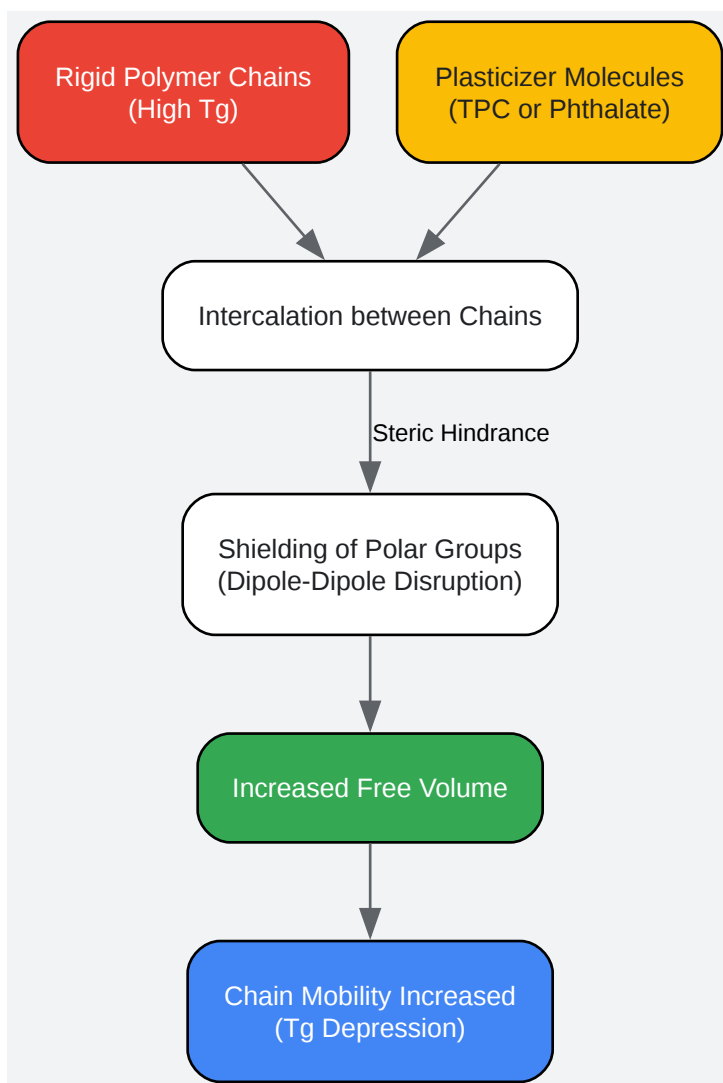
Understanding the molecular architecture is crucial for predicting polymer compatibility and leaching behavior.

Property	Tripropyl Citrate (TPC)	Diethyl Phthalate (DEP)	Dibutyl Phthalate (DBP)	Significance
CAS Number	1587-21-9	84-66-2	84-74-2	Identification
Molecular Weight	318.36 g/mol	222.24 g/mol	278.34 g/mol	Lower Mw generally implies higher plasticization efficiency but higher volatility.
Boiling Point	~198°C (13 mmHg)	295°C (atm)	340°C (atm)	TPC has sufficient thermal stability for hot-melt extrusion (HME).
LogP (Oct/Water)	~1.6 – 2.0	2.47	4.50	TPC is less prone to water extraction than TEC, but more water-soluble than DBP.
Solubility Parameter ()	~18.5 (MPa)	20.5 (MPa)	19.0 (MPa)	Closer match to Ethylcellulose (~19-20) indicates high compatibility.
Toxicity Profile	GRAS / Non-toxic	Endocrine Disruptor	Reprotoxic (Cat 1B)	Critical Differentiator

Mechanism of Action: The Free Volume Theory

Plasticizers function by inserting themselves between polymer chains, disrupting intermolecular forces (van der Waals, hydrogen bonding), and increasing "free volume." This allows polymer

chain segments to move more freely, lowering the Glass Transition Temperature ().



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Caption: Mechanistic pathway of plasticization. TPC utilizes its propyl ester tails to sterically hinder polymer chain interactions, effectively increasing free volume.

Performance Metrics: TPC vs. Phthalates

A. Plasticization Efficiency (Depression)

Efficiency is defined by how much plasticizer is required to lower the polymer's

to a target processing temperature.

- Phthalates (DEP): Highly efficient due to the aromatic ring's ability to interact with polymer backbones via

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stacking (in some polymers) and compact size.

- TPC: Slightly lower molar efficiency than DEP due to higher molecular weight (318 vs 222 g/mol). However, on a weight-for-weight basis, TPC creates comparable film flexibility.
- Data Insight: In Ethylcellulose films, 20% w/w TPC achieves a tensile modulus reduction similar to 20% DBP, but without the risk of "blooming" (crystallization on the surface) often seen with solid plasticizers.

B. Mechanical Properties (Tensile Strength & Elongation)[1]

- Tensile Strength: Phthalate-plasticized films often retain higher tensile strength at equivalent concentrations. TPC films may be slightly softer.
- Elongation at Break: TPC excels here. The flexible propyl chains allow for significant polymer chain extension before failure, critical for coating integrity during tablet compression or expansion.

C. Leaching and Migration Stability

This is a critical failure mode in aqueous film coatings.

- Water Leaching: TPC is moderately lipophilic (LogP ~1.6). It resists leaching into aqueous media better than Triethyl Citrate (TEC) but is more extractable than the highly hydrophobic DBP.
- Migration: In lipid-based softgels, TPC shows lower migration rates into oil fills compared to DEP, preserving the shell's mechanical integrity over time.

Experimental Protocol: Comparative Evaluation

To validate these claims in your own lab, follow this self-validating protocol for Ethylcellulose (EC) free films.

Workflow Diagram



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Caption: Standardized workflow for preparing free films to evaluate plasticizer performance.

Step-by-Step Methodology

Objective: Compare tensile strength and elongation of EC films with 20% w/w TPC vs. 20% w/w DEP.

- Solution Preparation:
 - Dissolve Ethylcellulose (e.g., Ethocel™ 10cP) in a solvent blend (Ethanol:Toluene 80:20 v/v) to create a 5% w/v polymer solution.
 - Control: Add no plasticizer.
 - Test A: Add TPC at 20% w/w (based on polymer weight).
 - Test B: Add DEP at 20% w/w.
 - Validation: Solution must be optically clear. Turbidity indicates incompatibility.
- Film Casting:
 - Pour 20 mL of solution into Teflon petri dishes (diameter 10 cm).
 - Cover with an inverted funnel to control evaporation rate (prevents "orange peel" defects).
- Drying & Annealing:

- Allow solvent to evaporate at room temperature for 24 hours.
- Transfer films to an oven at 50°C for 24 hours to remove residual solvent.
- Critical Step: Verify residual solvent is <500 ppm via Headspace GC if used for toxicity studies.
- Mechanical Testing (ASTM D882):
 - Cut films into 10mm x 50mm strips.
 - Condition at 50% Relative Humidity / 25°C for 48 hours.
 - Use a Texture Analyzer or Instron. Set grip separation to 30mm and crosshead speed to 5 mm/min.
 - Output: Record Stress (MPa) vs. Strain (%).

Safety & Regulatory Landscape

The shift from phthalates to citrates is primarily regulatory-driven.

- Phthalates (DEP/DBP): Listed on California Prop 65 (developmental toxicity).^[1] Restricted in EU toys and childcare articles (REACH Annex XVII). FDA "Inactive Ingredient Database" (IID) limits are tightening.
- **Tripropyl Citrate (TPC):**
 - Metabolism: Hydrolyzes in vivo into Citric Acid and Propanol (both naturally metabolizable).
 - Status: Generally recognized as safe for cosmetic and pharmaceutical use.
 - Toxicity: Unlike phthalates, TPC does not bind to peroxisome proliferator-activated receptors (PPARs), avoiding the liver toxicity and endocrine disruption pathways associated with phthalates.

Conclusion

Tripropyl Citrate is a viable, high-performance alternative to phthalates. While DEP may hold a slight edge in raw molar efficiency due to its smaller size, TPC provides a superior balance of safety, compatibility, and permanence.

- For Immediate Release Films: TPC is preferred over TEC due to lower water solubility (less leaching).
- For Sustained Release: TPC offers stable pore structure control compared to volatile phthalates.

Recommendation: For new drug developments, TPC should be the primary candidate to future-proof formulations against increasing regulatory bans on phthalates.

References

- Chaos, A., et al. (2019). Tributyl citrate as an effective plasticizer for biodegradable polymers: effect of plasticizer on free volume and transport and mechanical properties. *Polymer International*. [Link](#)
- PubChem. (2025).[2] **Tripropyl citrate** Compound Summary. National Library of Medicine. [Link](#)
- Felton, L. A., & McGinity, J. W. (1999). Adhesion of polymeric films to pharmaceutical solids. *European Journal of Pharmaceutics and Biopharmaceutics*. [Link](#)
- Consumer Product Safety Commission (CPSC). (2010). Toxicity Review of Acetyl Tributyl Citrate. [Link](#)
- European Chemicals Agency (ECHA). (2025).[2] Substance Information: **Tripropyl citrate**. [2][3][4][5][6][7][8][9] [Link](#)

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Sources

- 1. WO2017109043A1 - New plasticized compositions comprising cellulose acetate - Google Patents [patents.google.com]
- 2. Tripropyl citrate | C15H26O7 | CID 74113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. WO2018036625A1 - A preservative mixture - Google Patents [patents.google.com]
- 6. EP2594626A1 - Use of oxyacetaldehyde as lily of the valley fragrance - Google Patents [patents.google.com]
- 7. US20160213030A1 - Edible coating compositions, edible coatings, and methods for making and using the same - Google Patents [patents.google.com]
- 8. DE102012001978A1 - Dental composite materials containing tricyclic plasticizers - Google Patents [patents.google.com]
- 9. US9314408B2 - Dental composite materials comprising tricyclic plasticizers - Google Patents [patents.google.com]
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